

Using Lys-Val HCl as a reference standard in peptidomics

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Compound of Interest

Compound Name: Lys-Val hydrochloride

CAS No.: 106810-44-0

Cat. No.: B6356938

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Application Note: Mastering the Low-Mass Peptidome

Protocol for Using Lys-Val HCl as a Reference Standard in LC-MS/MS Peptidomics

Introduction: The "Deep Peptidome" Challenge

In modern peptidomics, the analysis of endogenous peptides (the "peptidome") often biases toward larger fragments (10–50 amino acids). However, the low-mass peptidome (dipeptides and tripeptides) contains critical bioactive signaling molecules, degradation markers, and metabolic intermediates.

Lys-Val HCl (L-Valyl-L-Lysine Hydrochloride) serves as an ideal Model Small-Molecule Peptide Standard. Its physicochemical properties—high polarity, low molecular weight (~245 Da), and zwitterionic nature—make it a perfect "stress test" for your LC-MS platform. If your system can accurately retain and quantify Lys-Val, it is validated for the most challenging polar fraction of the peptidome.

Why Lys-Val HCl?

- **Solubility & Stability:** The hydrochloride (HCl) salt form prevents the aggregation often seen with free-base peptides and ensures rapid, complete solubilization in aqueous buffers.
- **Chromatographic Challenge:** As a highly polar dipeptide, Lys-Val elutes near the void volume on standard C18 columns. It forces the optimization of early-eluting gradients or the use of HILIC/mixed-mode phases.
- **Biological Relevance:** It represents the class of bioactive dipeptides (e.g., ACE inhibitors) and proteolytic endpoints (tryptic cleavage products).

Physicochemical Profile

Property	Specification
Chemical Name	L-Valyl-L-Lysine Hydrochloride
Sequence	Val-Lys (V-K)
Formula	$C_{11}H_{23}N_3O_3 \cdot HCl$
Molecular Weight (Free Base)	245.32 g/mol
Monoisotopic Mass (MH+)	246.18 Da
Solubility	>50 mg/mL in Water; Soluble in Methanol
pKa Values	~3.1 (COOH), ~7.8 (N-term), ~10.5 (Lys side chain)
Storage	-20°C (Desiccated); Hygroscopic

Experimental Protocol: Preparation & Analysis

Phase A: Stock Solution Preparation

Rationale: The HCl salt is hygroscopic. Accurate weighing requires speed and humidity control to prevent concentration errors.

- **Equilibration:** Allow the Lys-Val HCl vial to reach room temperature (20–25°C) before opening to prevent condensation.

- Primary Stock (10 mM):
 - Weigh 2.82 mg of Lys-Val HCl.
 - Dissolve in 1.0 mL of 0.1% Formic Acid in Water (v/v).
 - Note: Do not use 100% organic solvent; the salt requires water for dissociation.
 - Vortex for 30 seconds. Inspect for clarity.
- Storage: Aliquot into low-bind polypropylene tubes (50 μ L/tube). Store at -80°C. Stable for 6 months.

Phase B: Working Standards (Calibration Curve)

Rationale: Serial dilution in the starting mobile phase ensures peak shape integrity.

- Diluent: 95% Solvent A (0.1% FA in Water) / 5% Solvent B (0.1% FA in ACN).
- Series: Prepare concentrations of 10 μ M, 1 μ M, 100 nM, 10 nM, and 1 nM.
- Internal Standard (Optional but Recommended): Spike with Val-Lys(¹³C₆, ¹⁵N₂) or a structural analog like Val-Arg at a constant 100 nM concentration.

Phase C: LC-MS/MS Methodology

Critical Insight: Standard proteomics gradients (starting at 2-5% B) often elute Lys-Val in the void volume, leading to ion suppression. This protocol uses a "Polar-Retention" strategy.

Liquid Chromatography Parameters:

- Column: C18-PFP (Pentafluorophenyl) or Porous Graphitic Carbon (PGC).
 - Why? PFP provides alternative selectivity for polar amines; PGC retains small polar molecules better than C18.
- Mobile Phase A: 0.1% Formic Acid + 10 mM Ammonium Formate in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

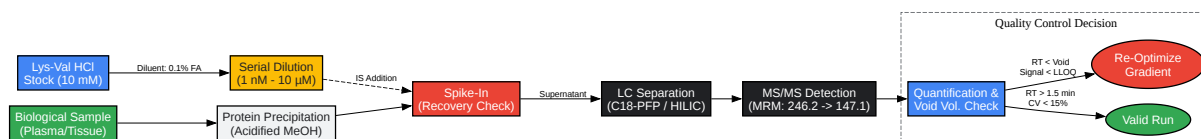
- Flow Rate: 0.3 mL/min.
- Gradient:
 - 0–1 min: 1% B (Isocratic hold for trapping).
 - 1–5 min: 1% B → 30% B (Shallow gradient).
 - 5–7 min: 30% B → 95% B (Wash).

Mass Spectrometry (MRM) Settings:

- Ionization: ESI Positive Mode.
- Precursor Ion: 246.2 m/z [M+H]⁺
- Product Ions (Quantification):
 - Primary (Quant): 147.1 m/z (y1 ion, Lysine fragment).
 - Secondary (Qual): 84.1 m/z (Lysine immonium ion) or 72.1 m/z (Valine fragment).

Workflow Visualization (DOT Diagram)

The following diagram illustrates the validated workflow for integrating Lys-Val HCl into a peptidomic pipeline.



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Caption: Figure 1: End-to-end workflow for utilizing Lys-Val HCl as a reference standard, including spike-in points for recovery assessment and decision logic for chromatographic validation.

System Suitability & Troubleshooting

Use the Lys-Val HCl standard to perform a System Suitability Test (SST) before running valuable samples.

Observation	Root Cause	Corrective Action
RT < Void Volume	Column cannot retain polar dipeptide.	Switch to C18-PFP column or reduce initial organic % to 0-1%. Use ion-pairing agent (e.g., HFBA) if MS compatible.
Low Sensitivity	Ion suppression from salts/matrix.	Improve upstream desalting. Ensure source temperature is optimized for low-mass ions.
Peak Tailing	Secondary interactions with silanols.	Increase buffer strength (Ammonium Formate) to 10-20 mM.
Double Peaks	Isomerization or degradation.	Lys-Val is stable, but check for Val-Lys (sequence inversion) or degradation if stock is old. Confirm pH < 4.

References

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Sources

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